

A Comparative Analysis of the Physical Properties of Rhodonite from Notable Global Localities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhonite

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This guide provides an objective comparison of the physical properties of rhodonite sourced from several key localities worldwide. The data presented is intended to assist researchers in material science, geology, and gemology in understanding the variations in rhodonite's characteristics based on its geographical origin. The guide includes detailed experimental protocols for the determination of these properties, ensuring reproducibility and standardization of measurements.

Data Presentation: Physical Properties of Rhodonite by Locality

The following table summarizes the key physical properties of rhodonite from five notable localities. The data has been compiled from various geological and gemological sources.

Physical Property	Franklin, New Jersey, USA	Broken Hill, NSW, Australia	Ural Mountains, Russia	Peru	British Columbia, Canada
Color	Pink, Red, Brownish-Red, Gray; Often contains zinc (var. Fowlerite)[1][2]	Intense blood-red, gem-quality transparent crystals[3][4][5]	Rose-pink to brownish-red, often in massive ornamental form[6][7][8]	Crystalline, including rare radial "spray" habits[9]	Bright pink with black manganese-coated fractures[10]
Mohs Hardness	5.5 - 6.5[9][11]	5.5 - 6.5	5.5 - 6.5[6]	5.5 - 6.5[9]	5.5 - 6.5
Specific Gravity	3.4 - 3.68 g/cm ³ [1]	~3.74 g/cm ³ (for transparent specimens) [3]; General range: 3.57 - 3.76 g/cm ³ [6]	3.4 - 3.7 g/cm ³ [6]	3.5 - 3.7 g/cm ³ [9]	3.57 - 3.76 g/cm ³
Cleavage	Perfect in two directions, prismatic, at nearly right angles[1][11]	Perfect in two directions	Perfect, prismatic, almost at right angles[11]	Good in two directions[9]	Perfect, prismatic, almost at right angles
Crystal System	Triclinic[11]	Triclinic[11]	Triclinic[11]	Triclinic[9]	Triclinic

Experimental Protocols

Detailed methodologies for the determination of the key physical properties are outlined below.

Mohs Hardness Test

Objective: To determine the relative hardness of a mineral specimen by observing its resistance to scratching.

Materials:

- A set of standard minerals of known hardness (Mohs scale: 1-10).
- Common objects for field testing: fingernail (H2.5), ~~copper penny (H3)~~, steel knife blade or glass plate (H5.5), ~~streak plate (H6.5)~~.
- Microscope or hand lens for observing scratches.

Procedure:

- Select a fresh, clean, and smooth surface on the rhodonite specimen to be tested.
- Attempt to scratch the surface of the rhodonite specimen with a material of known hardness, starting with a softer material and progressing to harder ones.
- Apply firm pressure and draw the point of the standard material across the surface of the rhodonite.
- Examine the tested surface for a scratch. A true scratch will be a visible groove and cannot be rubbed away.
- If the standard material scratches the rhodonite, the rhodonite is softer than the standard. If the rhodonite scratches the standard, it is harder. If neither scratches the other, they have a similar hardness.
- The hardness is recorded as the highest Mohs scale value that the mineral can scratch, or between two values if the mineral is scratched by one and not the other.

Specific Gravity Measurement (Hydrostatic Weighing)

Objective: To determine the specific gravity of a rhodonite specimen by measuring its weight in air and its apparent weight when submerged in water.

Materials:

- Digital balance with a hook or suspension apparatus.
- Beaker of distilled water at a known temperature (ideally 4°C).
- Fine thread or a basket to suspend the specimen.
- Thermometer.

Procedure:

- Weigh the dry rhodonite specimen in the air. Record this weight as W_{air} .^[8]
- Suspend the specimen from the balance using the thread, ensuring it is fully submerged in the beaker of distilled water and not touching the sides or bottom.
- Record the apparent weight of the submerged specimen as W_{water} .
- Calculate the specific gravity (SG) using the formula: $SG = W_{air} / (W_{air} - W_{water})$
- The temperature of the water should be recorded as it affects its density, and corrections can be made for high-precision measurements.

Cleavage Angle Measurement

Objective: To measure the angles between cleavage planes on a rhodonite crystal.

Materials:

- Contact goniometer or a reflecting goniometer for higher precision.
- Light source.

Procedure:

- Identify the cleavage planes on the rhodonite specimen. These are flat, reflective surfaces that occur when the mineral is broken.
- Using a Contact Goniometer:

- Place the two arms of the goniometer against the two cleavage planes to be measured.
- Ensure the plane of the goniometer is perpendicular to the edge formed by the intersection of the two cleavage planes.
- Read the angle between the arms directly from the protractor scale.
- Using a Reflecting Goniometer (for well-formed crystals):
 - Mount the crystal on the goniometer's stage.
 - Direct a light source at one cleavage face and align the telescope to receive the reflected light.
 - Rotate the crystal until the adjacent cleavage face reflects light into the telescope.
 - The angle of rotation is the angle between the normals to the two faces, from which the internal cleavage angle can be calculated.

Crystal System Determination by X-ray Diffraction (XRD)

Objective: To determine the crystal system of rhodonite by analyzing its diffraction pattern.

Materials:

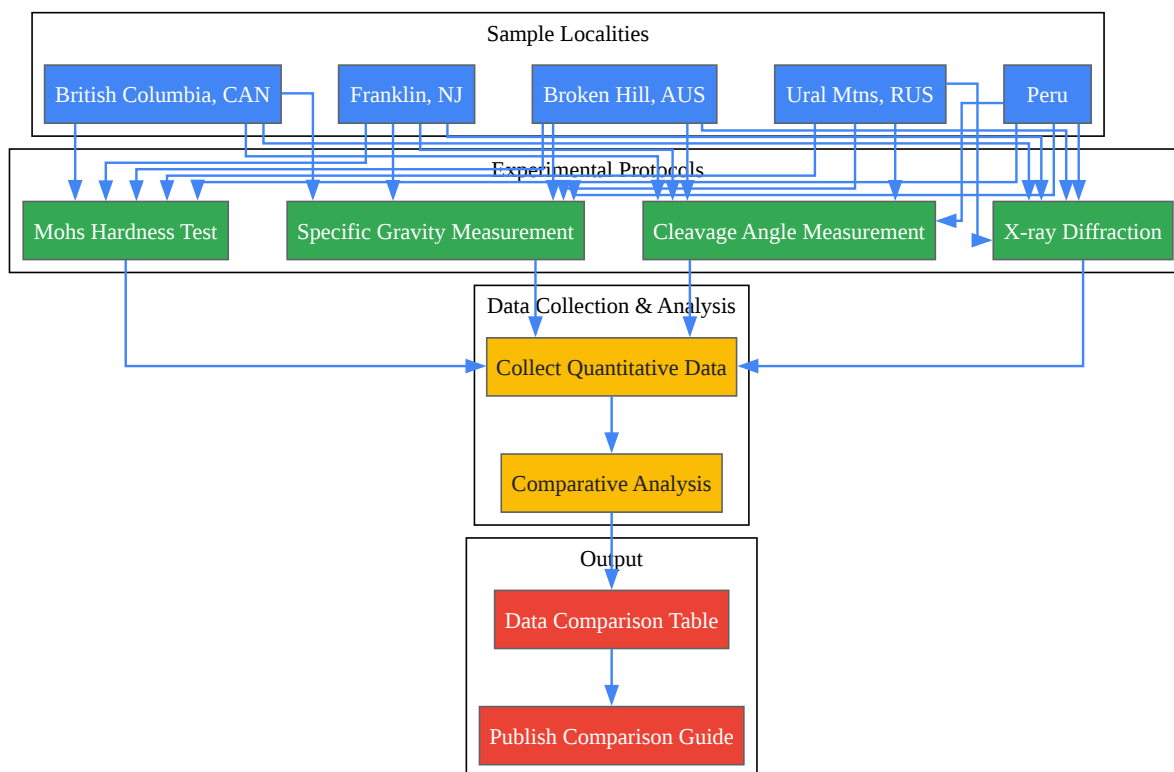
- X-ray diffractometer.
- Mortar and pestle for powdering the sample.
- Sample holder.
- Computer with software for XRD data analysis and a crystallographic database.

Procedure:

- A small, representative sample of the rhodonite is finely ground into a powder to ensure random orientation of the crystallites.
- The powdered sample is mounted in the sample holder of the X-ray diffractometer.

- A monochromatic X-ray beam is directed at the sample.
- The sample and the detector are rotated, and the intensity of the diffracted X-rays is measured at various angles (2θ).
- The resulting X-ray diffraction pattern, a plot of intensity versus 2θ , is generated.
- The positions (2θ angles) and intensities of the diffraction peaks are compared to a database of known mineral diffraction patterns (e.g., the ICDD Powder Diffraction File) to identify the mineral and its crystal system. The unique set of d-spacings calculated from the peak positions is characteristic of the triclinic crystal system of rhodonite.

Visualizations



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Caption: Workflow for comparing rhodonite physical properties.

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- To cite this document: BenchChem. [A Comparative Analysis of the Physical Properties of Rhodonite from Notable Global Localities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1655158#comparing-the-physical-properties-of-rhodonite-from-different-localities]

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